

An In-depth Technical Guide to N-Carbobenzoxy-DL-phenylalaninamide

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Compound of Interest

Compound Name: *T-Butyl N-cbz-DL-phenylalaninamide*

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Abstract: This technical guide provides a comprehensive overview of N-carbobenzoxy-DL-phenylalaninamide, a derivative of the amino acid phenylalanine. It details the chemical structure, physicochemical properties, a standard experimental protocol for its synthesis, and a visual representation of the synthetic workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Introduction and Chemical Structure

N-carbobenzoxy-DL-phenylalaninamide (Z-DL-Phe-NH₂) is an N-protected form of DL-phenylalaninamide. The "N-carbobenzoxy" (abbreviated as "Cbz" or "Z") group is a benzyl chloroformate moiety attached to the alpha-amino group of the phenylalanine backbone. This protecting group is instrumental in peptide synthesis as it prevents the amino group from participating in unwanted side reactions during peptide bond formation. The "DL" designation indicates that the compound is a racemic mixture of both the D and L enantiomers. The "-amide" suffix signifies that the carboxylic acid functional group of phenylalanine has been converted to a primary amide (-CONH₂).

It is important to note that the requested topic "**T-Butyl N-cbz-DL-phenylalaninamide**" does not correspond to a standard chemical nomenclature. The "T-Butyl" (tert-Butyl) group is not accounted for in the standard structure of N-cbz-DL-phenylalaninamide. The presence of a tert-Butyl group could potentially refer to a modification on the phenyl ring, though this would be

specified with locants (e.g., 4-tert-Butyl). This guide will focus on the core molecule, N-cbz-DL-phenylalaninamide.

Chemical Structure:

- IUPAC Name: Benzyl (1-amino-1-oxo-3-phenylpropan-2-yl)carbamate
- Molecular Formula: $C_{17}H_{18}N_2O_3$
- Molecular Weight: 298.34 g/mol
- Structure:

(Where Ph represents a phenyl group)

Physicochemical Data

Quantitative data for N-carbobenzoxy-DL-phenylalaninamide is not readily available in public databases. However, the properties of the closely related precursor, N-carbobenzoxy-DL-phenylalanine, and its L-enantiomer are well-documented and provide a useful reference.

Property	Value	Compound
CAS Number	3588-57-6	N-Cbz-DL-phenylalanine[1][2]
Molecular Formula	C ₁₇ H ₁₇ NO ₄	N-Cbz-DL-phenylalanine[3][4][5]
Molecular Weight	299.32 g/mol	N-Cbz-DL-phenylalanine[4][5]
Appearance	White to off-white crystalline powder	N-Cbz-L-phenylalanine[3][5][6]
Melting Point	101.0 to 106.0 °C	N-Cbz-DL-phenylalanine[1][2]
85-87 °C (lit.)	N-Cbz-L-phenylalanine[5][6]	
Solubility	Sparingly soluble in DMF, slightly soluble in DMSO and Methanol.	N-Cbz-L-phenylalanine[5]
pKa	3.86 ± 0.10 (Predicted)	N-Cbz-L-phenylalanine[5]

Experimental Protocols

The synthesis of N-carbobenzoxy-DL-phenylalaninamide can be achieved through a two-step process starting from DL-phenylalanine. The first step involves the protection of the amino group with a carbobenzoxy group, followed by the amidation of the carboxylic acid.

Step 1: Synthesis of N-Cbz-DL-phenylalanine

This procedure is based on the general method for N-protection of amino acids.[3]

- Materials:
 - DL-phenylalanine
 - Benzyl chloroformate (Cbz-Cl)
 - Sodium carbonate (Na₂CO₃) or Sodium hydroxide (NaOH)
 - Dioxane or Tetrahydrofuran (THF)

- Water
- Hydrochloric acid (HCl)
- Ethyl acetate
- Procedure:
 - Dissolve DL-phenylalanine in a 1M solution of sodium carbonate in water in a flask equipped with a stirrer and cooled in an ice bath.
 - Slowly and simultaneously add benzyl chloroformate and a solution of sodium hydroxide, maintaining the pH between 9 and 10. The benzyl chloroformate is typically dissolved in a suitable organic solvent like dioxane or THF.
 - Continue stirring the reaction mixture vigorously in the ice bath for 1-2 hours after the addition is complete.
 - Remove the reaction from the ice bath and allow it to stir at room temperature for another hour.
 - Transfer the reaction mixture to a separatory funnel and wash with diethyl ether to remove any unreacted benzyl chloroformate.
 - Acidify the aqueous layer with cold 2M hydrochloric acid to a pH of approximately 2. This will precipitate the N-Cbz-DL-phenylalanine.
 - Collect the precipitate by vacuum filtration, wash with cold water, and dry under vacuum.
 - The crude product can be recrystallized from a suitable solvent system, such as ethyl acetate/hexane, to yield pure N-Cbz-DL-phenylalanine.

Step 2: Synthesis of N-Cbz-DL-phenylalaninamide from N-Cbz-DL-phenylalanine

This procedure involves the activation of the carboxylic acid followed by reaction with ammonia.

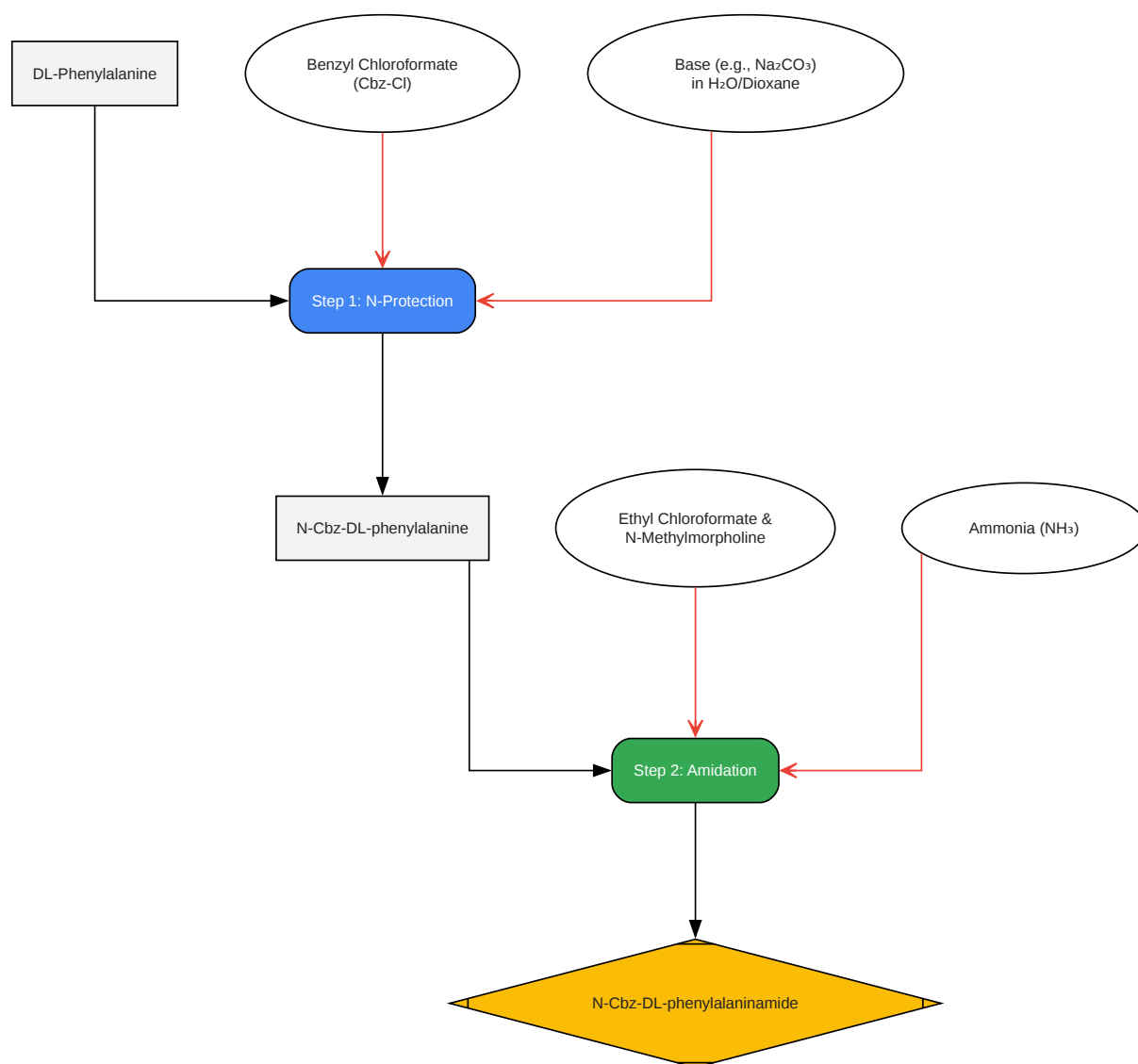
- Materials:

- N-Cbz-DL-phenylalanine
- Ethyl chloroformate or Isobutyl chloroformate
- N-Methylmorpholine (NMM) or Triethylamine (TEA)
- Ammonia (aqueous solution or gas)
- Tetrahydrofuran (THF), anhydrous
- Dichloromethane (DCM)
- Procedure (Mixed Anhydride Method):
 - Dissolve N-Cbz-DL-phenylalanine in anhydrous THF in a flask under an inert atmosphere (e.g., nitrogen or argon) and cool to -15 °C in a dry ice/acetone bath.
 - Add one equivalent of N-Methylmorpholine to the solution and stir for a few minutes.
 - Slowly add one equivalent of ethyl chloroformate or isobutyl chloroformate dropwise, ensuring the temperature remains at -15 °C. Stir for 15-30 minutes to form the mixed anhydride.
 - In a separate flask, prepare a concentrated solution of aqueous ammonia or have a source of ammonia gas ready.
 - Slowly add an excess of the ammonia solution to the reaction mixture, or bubble ammonia gas through it, while maintaining the low temperature.
 - Allow the reaction to warm to room temperature and stir for several hours or overnight.
 - Remove the solvent under reduced pressure.
 - Dissolve the residue in dichloromethane or ethyl acetate and wash with a saturated solution of sodium bicarbonate and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude N-Cbz-DL-phenylalaninamide.

- The product can be purified by column chromatography or recrystallization.

Visualized Workflow

The following diagram illustrates the synthetic pathway for N-carbobenzoxy-DL-phenylalaninamide.



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Caption: Synthetic pathway for N-Cbz-DL-phenylalaninamide.

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